

An In-depth Technical Guide to 2-Chloro-5-nitrobenzenesulfonyl Chloride

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzenesulfonyl chloride

Cat. No.: B017358

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This technical guide provides a comprehensive overview of **2-chloro-5-nitrobenzenesulfonyl chloride**, a key organic intermediate in the synthesis of fine chemicals, dyes, and active pharmaceutical ingredients (APIs).^[1] Its utility stems from the reactivity of its functional groups—nitro, chloro, and sulfonyl chloride—which allow for a variety of chemical transformations.^[1]

Chemical Structure and Formula

2-Chloro-5-nitrobenzenesulfonyl chloride is an aromatic compound with the chemical formula $C_6H_3Cl_2NO_4S$.^[1] Its structure consists of a benzene ring substituted with a chlorine atom at position 2, a nitro group at position 5, and a sulfonyl chloride group at position 1.

Chemical Formula: $C_6H_3Cl_2NO_4S$

Chemical Structure:

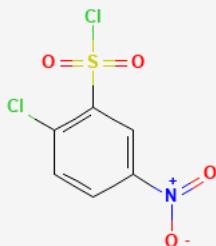


Figure 1. Chemical structure of **2-Chloro-5-nitrobenzenesulfonyl chloride**.

Physicochemical Properties

A summary of the key quantitative data for **2-chloro-5-nitrobenzenesulfonyl chloride** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	4533-95-3	[1] [2] [3]
Molecular Weight	256.06 g/mol	[1] [2]
Appearance	Off-White to Pale Yellow Solid	[4]
Melting Point	88-90°C	[1]
Boiling Point (Predicted)	371.6 ± 32.0 °C	[1]
Density (Predicted)	1.708 ± 0.06 g/cm ³	[1]
Flash Point	178.5°C	[1]
Vapor Pressure	2.19E-05 mmHg at 25°C	[1]
Refractive Index	1.599	[1]

Experimental Protocols: Synthesis

2-Chloro-5-nitrobenzenesulfonyl chloride is commonly synthesized from 2-chloro-5-nitroaniline via a diazotization reaction followed by reaction with sulfur dioxide in the presence of a copper catalyst.

Synthesis of **2-Chloro-5-nitrobenzenesulfonyl Chloride** from 2-Chloro-5-nitroaniline[\[1\]](#)[\[3\]](#)

Materials:

- 2-chloro-5-nitroaniline (10g)
- Hydrochloric acid (100mL)

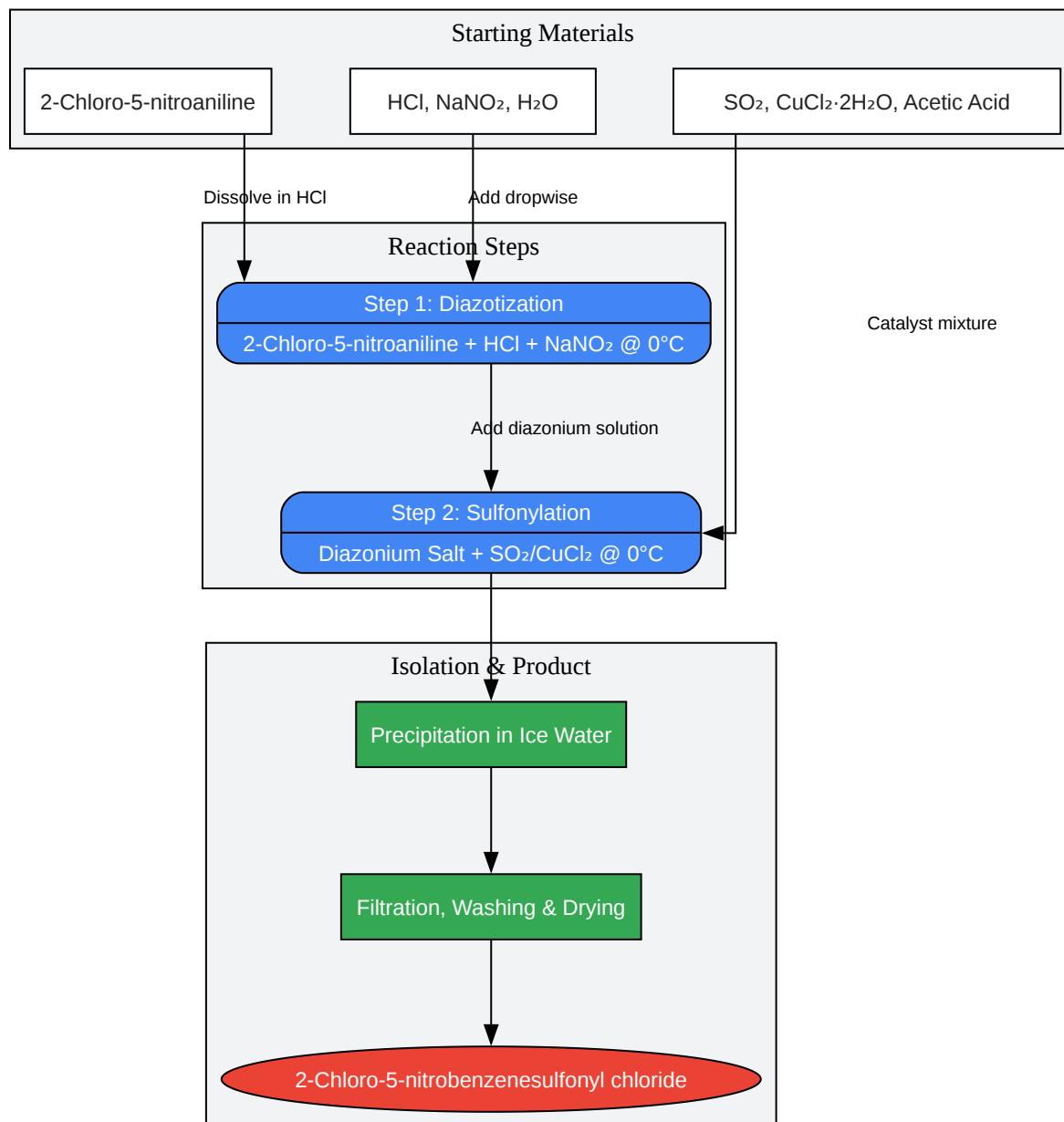
- Sodium nitrite (6.0g)
- Water (50mL)
- Copper(II) chloride dihydrate (5g)
- Acetic acid (500mL)
- Sulfur dioxide gas
- Ice

Procedure:

- **Diazotization:** In a 250mL three-neck flask, dissolve 10g of 2-chloro-5-nitroaniline in 100mL of hydrochloric acid with stirring. Cool the mixture to approximately 0°C in an ice bath.[1][3]
- Slowly add a solution of 6.0g of sodium nitrite in 50mL of water to the cooled mixture. Maintain the temperature at 0°C and continue stirring for 1 hour after the addition is complete to form the diazonium salt solution.[1][3]
- **Sulfonylation:** In a separate vessel, prepare an ice bath-cooled mixture of 5g of copper(II) chloride dihydrate in 500mL of acetic acid that has been pre-saturated with sulfur dioxide gas.[1]
- Slowly add the previously prepared diazonium salt solution to this catalytic mixture. Stir the reaction mixture at 0°C for 1 hour.[1]
- **Precipitation and Isolation:** Slowly pour the reaction mixture in batches into ice water under vigorous stirring to precipitate the product.[1]
- Collect the resulting solid by filtration, wash it with water, and dry it under a vacuum to yield the final product, **2-chloro-5-nitrobenzenesulfonyl chloride**.[1] The expected yield is approximately 55%. [1]

Logical and Experimental Workflow Visualization

The following diagram illustrates the key steps in the synthesis of **2-chloro-5-nitrobenzenesulfonyl chloride**.



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Caption: Synthesis workflow for **2-Chloro-5-nitrobenzenesulfonyl chloride**.

Applications in Research and Drug Development

2-Chloro-5-nitrobenzenesulfonyl chloride is a valuable building block in organic synthesis.

Its derivatives are utilized in various fields:

- Dye Synthesis: It serves as an intermediate for creating acid dyes.[5]
- Pharmaceutical Chemistry: The related compound, 2-chloro-5-nitrobenzoic acid, has been used to synthesize derivatives with potential antibacterial properties, showing activity against both Gram-positive and Gram-negative bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).[6]
- Agrochemicals: It is a precursor in the synthesis of pesticides, such as the herbicide buthiacet-methyl.[7]

Safety and Handling

2-Chloro-5-nitrobenzenesulfonyl chloride is classified as a hazardous substance that causes severe skin burns and eye damage.[8]

- Handling: Use in a well-ventilated area, preferably under a chemical fume hood.[9][10] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, protective clothing, and tightly fitting safety goggles.[8][10] Avoid all personal contact, including inhalation of dust or fumes.[9]
- First Aid:
 - Skin Contact: Immediately flush with large amounts of water and remove all contaminated clothing.[9]
 - Eye Contact: Rinse cautiously with water for several minutes.[8] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[8]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting.[8]

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[8]
- Storage: Store in a dry, cool, and well-ventilated place in tightly closed containers.[10] It is moisture-sensitive and should be stored away from water or moist air.[10] Keep away from incompatible materials such as strong oxidizing agents and strong acids.[10]

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